

5''-O-Syringoylkelampayoside A chemical structure and properties

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Compound of Interest

Compound Name: 5''-O-Syringoylkelampayoside A

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An In-depth Technical Guide to 5''-O-Syringoylkelampayoside A

For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of novel chemical entities is paramount. This guide provides a detailed overview of the chemical structure and properties of **5''-O-Syringoylkelampayoside A**, a naturally occurring phenolic compound.

Chemical Structure and Properties

5''-O-Syringoylkelampayoside A is a complex glycoside. Its structure is characterized by a central kelampayoside A core, which is substituted with a syringoyl group. Kelampayoside A itself is comprised of a 3,4,5-trimethoxyphenyl aglycone linked to a disaccharide unit of apiose and glucose. The syringoyl moiety, derived from syringic acid, is attached at the 5'' position of the apiose sugar.

Chemical Identity:

Identifier	Value
Compound Name	5"-O-Syringoylkelampayoside A
CAS Number	1014974-98-1[1][2]
Molecular Formula	C29H38O17[2][3]
Molecular Weight	658.60 g/mol [2][3]
Compound Class	Phenols[1][2]

Physicochemical Properties:

Property	Value	Source
Appearance	Powder[4]	BioCrick
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Purity	>98%	BioCrick[1]

While detailed experimental data on the physical properties of **5"-O-Syringoylkelampayoside A**, such as melting and boiling points, are not readily available in public literature, some properties of its core structure, kelampayoside A, have been reported.

Properties of Kelampayoside A (Core Structure):

Property	Value
Molecular Formula	C20H30O13[5]
Molecular Weight	478.4 g/mol [5]
Melting Point	132 - 134 °C[5]
Boiling Point	685.6 °C at 760 mmHg
Flash Point	368.4 °C
Density	1.41 g/cm3

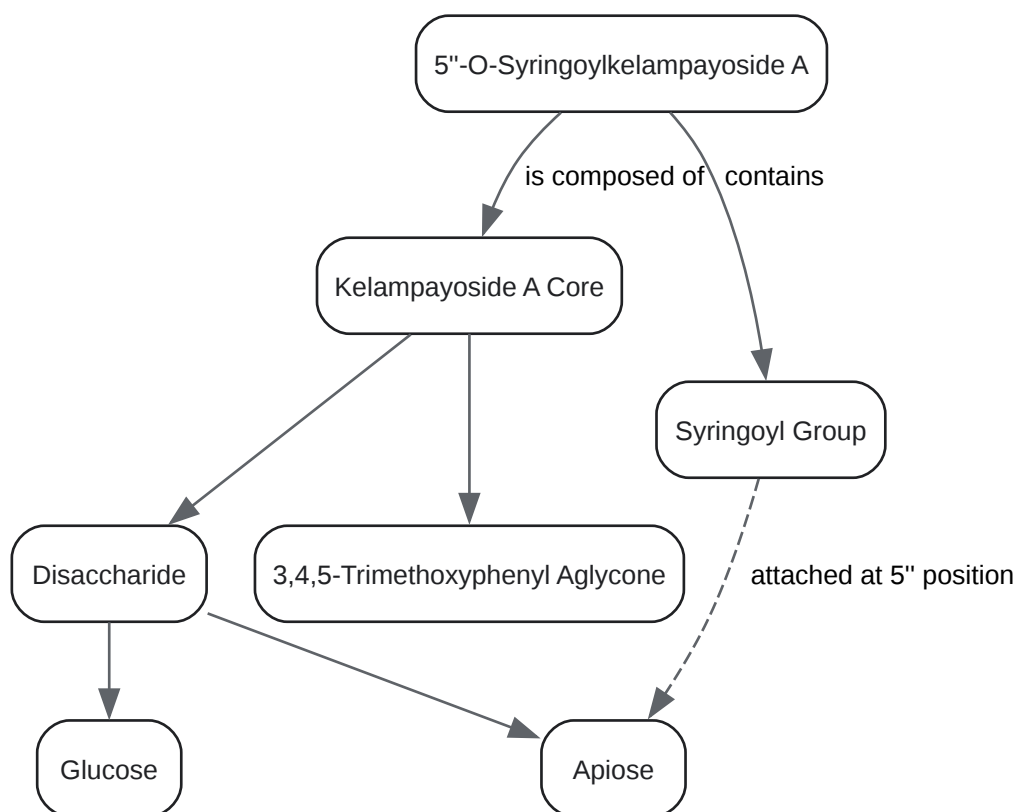
Biological Activity and Potential Applications

5''-O-Syringoylkelampayoside A has been isolated from *Gardenia sootepensis*. [2][6] While specific biological activities for this compound are not extensively documented, its structural class as a phenolic glycoside suggests potential antioxidant and anti-inflammatory properties.

The parent compound, kelampayoside A, has been noted for its anti-inflammatory, antioxidant, and cytotoxic activities against cancer cells. [7] These properties position kelampayoside A and its derivatives as interesting candidates for further investigation in drug discovery programs targeting inflammation, oxidative stress-related diseases, and oncology. [7] The addition of the syringoyl group in **5''-O-Syringoylkelampayoside A** may modulate these biological activities, a hypothesis that warrants experimental validation.

Logical Relationship of Structural Components

The following diagram illustrates the constituent parts of the **5''-O-Syringoylkelampayoside A** molecule.

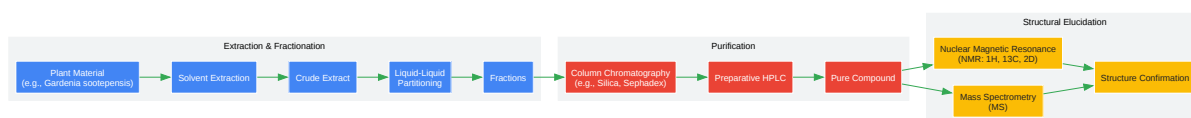


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Figure 1. Structural components of **5''-O-Syringoylkelampayoside A**.

Hypothetical Experimental Workflow for Isolation and Characterization

A general workflow for the isolation and characterization of natural products like **5''-O-Syringoylkelampayoside A** from a plant source is depicted below. This process typically involves extraction, fractionation, purification, and structural elucidation.



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Figure 2. General workflow for natural product isolation and characterization.

Conclusion

5"-O-Syringoylkelampayoside A is a phenolic glycoside with a well-defined chemical structure. While specific biological and pharmacological data for this compound are limited, its structural relationship to kelampayoside A suggests potential for anti-inflammatory and antioxidant activities. Further research is necessary to fully elucidate its biological functions and therapeutic potential. The methodologies and structural information presented in this guide provide a foundational resource for scientists and researchers interested in the exploration of this and related natural products.

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